

# purification methods for N,N'-Dimethyloxamide

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## Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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## Chemical Profile of N,N'-Dimethyloxamide

The table below summarizes the key identifying information and physical properties for **N,N'-Dimethyloxamide** based on the search results.

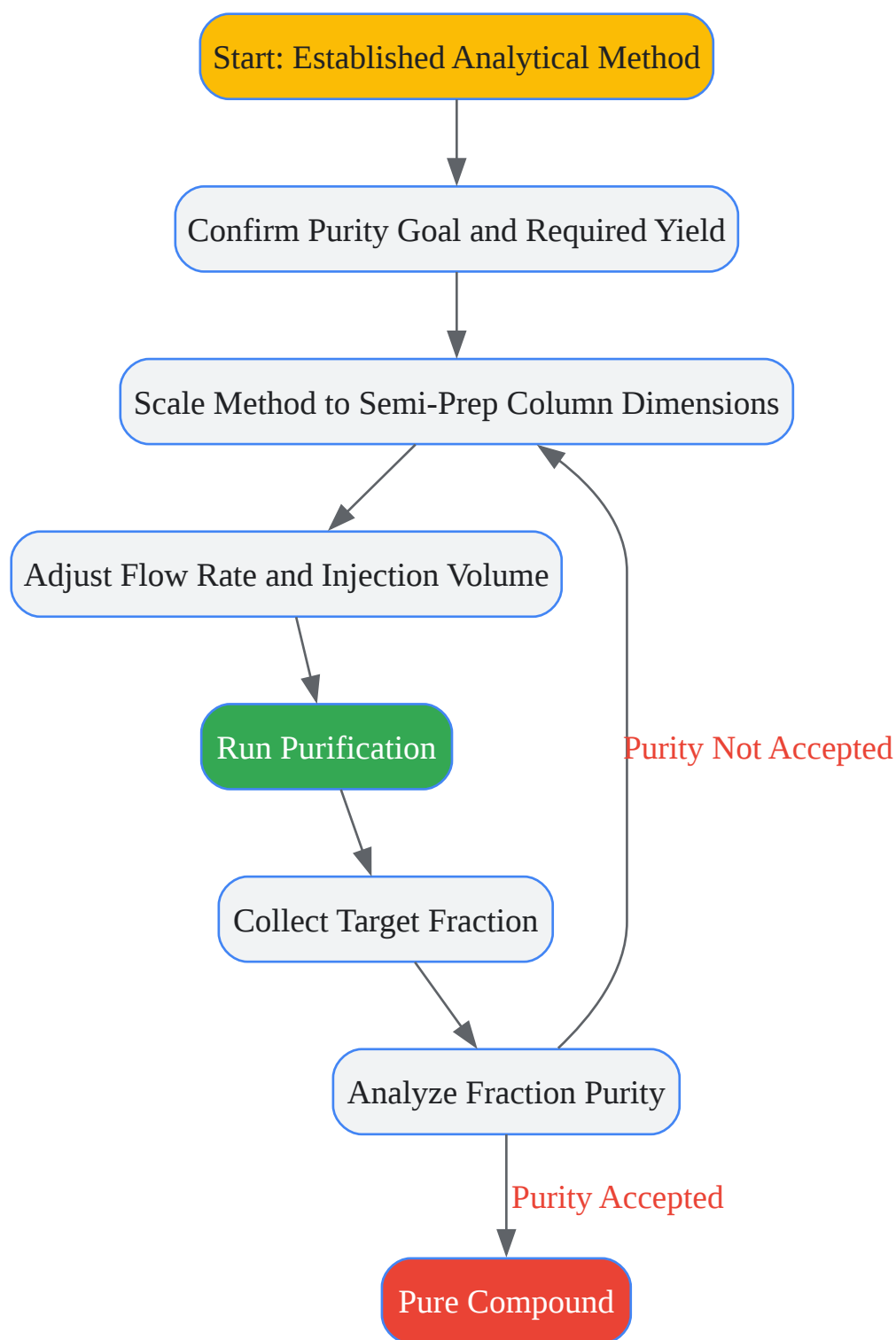
Property	Description
CAS Number	615-35-0 [1] [2] [3]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> [1] [2] [3]
Molecular Weight	116.12 g/mol [1] [3]
Melting Point	215-217°C [3]
IUPAC Name	N,N'-dimethyloxamide [3]
SMILES	CNC(=O)C(=O)NC [3]
InChI Key	IPZCJUOJSODZNK-UHFFFAOYSA-N [2] [3]
LogP	-1.11 [2]
Purity	Available at 98% [3]

## Analytical & Semi-Preparative HPLC Method

One source indicates that **N,N'-Dimethyloxamide** can be analyzed using a reversed-phase (RP) HPLC method [2]. The following details can serve as a starting point for developing your own purification protocol.

- **Column:** Newcrom R1 (a reverse-phase column with low silanol activity) [2].
- **Mobile Phase:** Composed of acetonitrile (MeCN), water, and phosphoric acid [2].
- **MS-Compatible:** For mass spectrometry applications, phosphoric acid should be replaced with formic acid [2].
- **Scalability:** The method is scalable and can be used for preparative separation to isolate impurities [2].

The diagram below outlines the general workflow for scaling up an analytical HPLC method for semi-preparative purification, which is applicable to compounds like **N,N'-Dimethyloxamide**.



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## Frequently Asked Questions

- **What is the difference between analytical and preparative HPLC?** The core difference lies in the objective. **Analytical HPLC** is used to *identify and quantify* components in a mixture, while **preparative HPLC** (including semi-prep) is used to *isolate and purify* compounds from a mixture for further use [4]. The scale (column size, flow rate, injection volume) is adjusted to facilitate the isolation of larger quantities of material.
- **My purified compound yield is low. What could be the cause?** Low yield can stem from several factors. The sample may not be fully soluble in the mobile phase, leading to incomplete injection or column clogging. The chromatographic method might not be fully optimized, causing the target peak to co-elute with impurities. Additionally, during collection, the fractionation window might be too narrow, missing parts of the target peak, or the delay volume between the detector and collector might not be accurately calibrated [4].
- **Can I use my existing analytical method for purification?** Yes, often you can. A well-established analytical method can be directly scaled to semi-preparative conditions without re-development by moving to a larger column with the same stationary phase and adjusting the flow rate and injection volume proportionally [4]. This is efficient for "cleaning up" fractions.

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## References

1. , N'-N | CAS 615-35-0 | SCBT - Santa Cruz... Dimethyloxamide [scbt.com]
2. , N'-N | SIELC Technologies Dimethyloxamide [sielc.com]
3. , N'-N , 98% 5 g | Buy Online | Thermo Scientific Alfa... Dimethyloxamide [fishersci.co.uk]
4. : When to Use Analytical, Semi-Preparative... HPLC Purification [thermofisher.com]

To cite this document: Smolecule. [purification methods for N,N'-Dimethyloxamide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b600890#purification-methods-for-n-n-dimethyloxamide>]

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